

Technical Guide: Chemical Structure and Profiling of Olaparib Impurity 1

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Compound of Interest

Compound Name: *Olaparib impurity 1*

CAS No.: 763113-06-0

Cat. No.: B12102464

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Executive Summary

In the context of high-performance liquid chromatography (HPLC) profiling and impurity reference standards, **Olaparib Impurity 1** most commonly refers to the Des-fluoro analog of Olaparib. This impurity arises primarily from the carryover of non-fluorinated starting materials during the synthesis of the phthalazinone core.

- Common Name: Olaparib Des-fluoro Impurity
- CAS Number: 763113-06-0[1][2][3][4][5][6][7]
- Chemical Name: 4-[(3-{[4-(cyclopropylcarbonyl)piperazin-1-yl]carbonyl}phenyl)methyl]phthalazin-1(2H)-one[5]
- Criticality: Process-related impurity (Class 2 solvent/reagent carryover analog); requires strict control due to structural similarity to the API, affecting separation and potential biological activity.

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Note on Nomenclature: While "Impurity 1" is the standard designation in major catalogs (e.g., TLC, Veeprho, ChemScene), specific vendors like Simson Pharma may assign "Impurity 1" to the M12 Metabolite (hydroxybutanoyl derivative, CAS 2514757-44-7). This guide focuses on the Des-fluoro impurity (CAS 763113-06-0) as the primary industrial standard.

Chemical Identity & Structure

The structural distinction between Olaparib and Impurity 1 lies in the absence of a single fluorine atom on the central benzene ring. This subtle modification significantly alters the electronic properties of the molecule without drastically changing its steric footprint, making it a "critical pair" in chromatographic separations.

Physicochemical Properties Table[8]

Property	Olaparib (API)	Olaparib Impurity 1 (Des-fluoro)
CAS Number	763113-22-0	763113-06-0
Molecular Formula	C ₂₄ H ₂₃ FN ₄ O ₃	C ₂₄ H ₂₄ N ₄ O ₃
Molecular Weight	434.46 g/mol	416.48 g/mol
Monoisotopic Mass	434.1754	416.1848
Appearance	White to pale yellow solid	White to off-white solid
Key Structural Difference	Contains Fluoro group at C-2 of the benzyl linker ring	Contains Hydrogen at C-2 of the benzyl linker ring

Structural Representation (SMILES & InChI)

- Canonical

SMILES: O=C(C1CC1)N2CCN(C(=O)C3=CC=CC(CC4=NNC(=O)C5=CC=CC=C54)=C3)CC2

- InChI Key:UMOUCKQSZGWWOH-UHFFFAOYSA-N[5][8]

Synthesis & Formation Mechanism

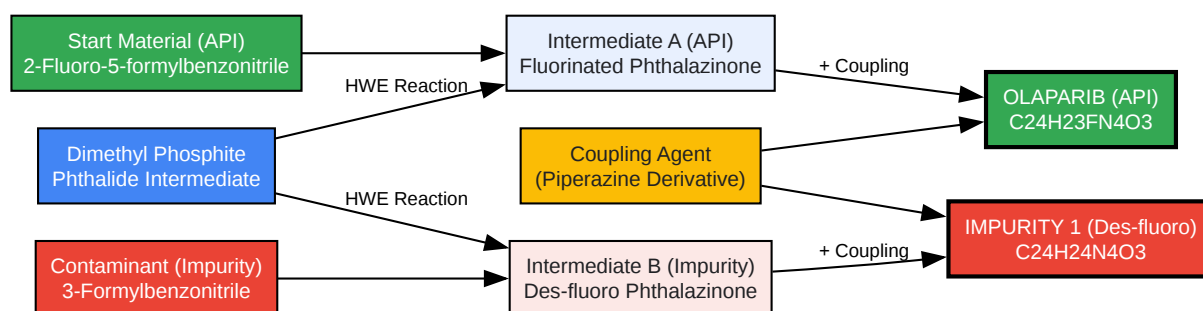
Understanding the origin of Impurity 1 requires dissecting the convergent synthesis of Olaparib. The impurity is not a degradation product but a process-related impurity stemming from the starting material 2-fluoro-5-formylbenzonitrile.

Mechanism of Formation

- **Source Contamination:** The starting material, 2-fluoro-5-formylbenzonitrile, often contains trace amounts of 3-formylbenzonitrile (Des-fluoro precursor) due to incomplete fluorination or purification issues during its manufacture.
- **Parallel Reaction:** During the Horner-Wadsworth-Emmons (HWE) coupling step, the dimethyl phosphite intermediate reacts with both the fluorinated aldehyde (API path) and the non-fluorinated contaminant (Impurity path).
- **Persistence:** The Des-fluoro intermediate undergoes the same subsequent transformations (hydrazine cyclization, hydrolysis, and amide coupling) as the API, making it difficult to purge in downstream steps.

Pathway Visualization

The following diagram illustrates the parallel synthesis pathways.



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Figure 1: Parallel synthesis pathway showing how the Des-fluoro impurity (Impurity 1) originates from the non-fluorinated starting material contaminant.

Analytical Characterization

Detecting and quantifying Impurity 1 requires high-resolution techniques due to its structural similarity to the parent drug.

Mass Spectrometry (LC-MS)

- Differentiation: The most reliable identification method is the mass shift.
 - Olaparib $[M+H]^+$: m/z 435.18
 - Impurity 1 $[M+H]^+$: m/z 417.19
- Delta: A mass difference of 18 Da (approx. 19 F vs 1 H) is diagnostic.

HPLC Profiling

- Retention Time (RT): Impurity 1 typically elutes very close to Olaparib.
 - Mechanism: The Fluorine atom is electron-withdrawing and lipophilic. Removing it (Des-fluoro) slightly alters the polarity. Depending on the stationary phase (C18 vs. Phenyl-Hexyl), Impurity 1 may elute slightly later or earlier than the main peak.
 - Resolution: Requires a gradient method with high theoretical plate count (e.g., $< 2.0 \mu m$ particle size columns) to achieve baseline separation ($R_s > 1.5$).

NMR Spectroscopy

- 1H NMR: The aromatic region provides the definitive structural proof.
 - Olaparib: Shows specific splitting patterns due to ^{19}F - 1H coupling (J-coupling) on the central ring.
 - Impurity 1: Lacks these F-H couplings. The proton at the C-2 position (where F would be) appears as a singlet or doublet (depending on meta-coupling) rather than the complex multiplet seen in the API.

Regulatory & Toxicological Context

ICH Q3A/B Classification

- Classification: Identified Impurity.
- Reporting Threshold: $> 0.05\%$ (for max daily dose $\leq 2\text{g}$).
- Qualification Threshold: $> 0.15\%$ (or 1.0 mg/day , whichever is lower).

Structure-Activity Relationship (SAR)

- Potency: The fluorine atom in Olaparib is strategic; it influences metabolic stability (blocking oxidation at that position) and binding affinity to the PARP enzyme pocket.
- Risk: While likely retaining PARP inhibitory activity, the Des-fluoro analog may have different pharmacokinetic properties (metabolic clearance rates) or off-target effects. Therefore, it must be strictly controlled to maintain the defined safety and efficacy profile of the drug product.

References

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- To cite this document: BenchChem. [Technical Guide: Chemical Structure and Profiling of Olaparib Impurity 1]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12102464/docs#technical-guide-chemical-structure-and-profiling-of-olaparib-impurity-1\]](https://www.benchchem.com/product/b12102464/docs#technical-guide-chemical-structure-and-profiling-of-olaparib-impurity-1)

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